

What is the CAS number for Lactose octaacetate?

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Compound of Interest

Compound Name: Lactose octaacetate

Cat. No.: B1630657

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An In-depth Technical Guide to β -**Lactose Octaacetate** for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of β -**Lactose octaacetate**, a fully acetylated derivative of lactose. It is intended for researchers, scientists, and professionals in the field of drug development who are interested in the chemical properties, synthesis, and potential therapeutic applications of this compound.

Chemical Identification and Properties

β -**Lactose octaacetate** is a disaccharide derivative where all hydroxyl groups of lactose are replaced by acetate groups. This modification significantly alters its physical and chemical properties compared to the parent sugar.

CAS Number: 6291-42-5[1][2][3][4][5][6]

It is important to note that while the CAS number 6291-42-5 specifically identifies β -**Lactose octaacetate**, another CAS number, 23973-20-8, is also associated with **lactose octaacetate** and may refer to an isomeric mixture or a different anomer.[7] For clarity and specificity in research applications, referencing the β -anomer with CAS 6291-42-5 is recommended.

Physicochemical Properties

A summary of the key physicochemical properties of β -**Lactose octaacetate** is presented in the table below.

Property	Value	Reference
Molecular Formula	C28H38O19	[1][4][5][6]
Molecular Weight	678.59 g/mol	[1][4][5][6]
Appearance	White to light yellow crystalline powder	[1][4]
Melting Point	139-141 °C	[1]
Purity	≥97%	[6]
Solubility	Soluble in chloroform, Dichloromethane (DCM), Dimethylformamide (DMF), Dimethyl sulfoxide (DMSO), Ethyl acetate (EtOAc), Methanol (MeOH)	[1][8]

Experimental Protocols

Microwave-Assisted Synthesis of Lactose Octaacetate

This method offers a rapid and efficient "green" synthesis route.

Materials:

- D-(+)-lactose monohydrate
- Acetic anhydride
- Anhydrous sodium acetate (catalyst)
- 95% (v/v) ethanol (for recrystallization)

Procedure:

- Mix 10.0 g (0.029 mol) of D-(+)-lactose monohydrate with 30 cm³ (0.27 mol) of acetic anhydride and 3.0 g (0.036 mol) of anhydrous sodium acetate in a round-bottom flask.

- Irradiate the mixture in a microwave oven at 700 W for 10 minutes.[\[9\]](#)[\[10\]](#)
- Pour the resulting sample into 200 cm³ of distilled water with ice cubes.
- Stir the mixture and leave it at 4 °C for 12 hours to allow for the precipitation of the lactose ester as a white solid.[\[9\]](#)[\[10\]](#)
- Filter the precipitate under a vacuum and wash it with distilled water.[\[9\]](#)[\[10\]](#)
- Further purify the **lactose octaacetate** by recrystallization from 95% ethanol.[\[9\]](#)[\[10\]](#)

Conventional Synthesis of Lactose Octaacetate

A traditional method involving heating.

Materials:

- Anhydrous D-lactose
- Acetic acid
- Anhydrous sodium acetate

Procedure:

- Heat a mixture of anhydrous D-lactose (0.1 mole), acetic acid (0.8 mole), and anhydrous sodium acetate (0.36 g) at 100°C for 2 hours with stirring.[\[11\]](#)
- Remove the excess acetic acid and water under a vacuum.
- To the resulting partially acetylated lactose, add acetic anhydride and anhydrous sodium acetate at a mole ratio of 1:5:0.25.
- Heat the mixture under reflux with stirring for approximately 30 minutes.[\[11\]](#)
- Distill the excess acetic anhydride and acetic acid from the reactor.
- The molten product is then mixed with water, ground, filtered, and dried to yield **lactose octaacetate**.[\[11\]](#)

Applications in Drug Development

β -**Lactose octaacetate** has demonstrated several biological activities that make it a compound of interest for pharmaceutical research. It is also used as a pharmaceutical intermediate and excipient in drug formulations.[\[5\]](#)[\[8\]](#)[\[12\]](#)

Antimicrobial and Antiviral Properties

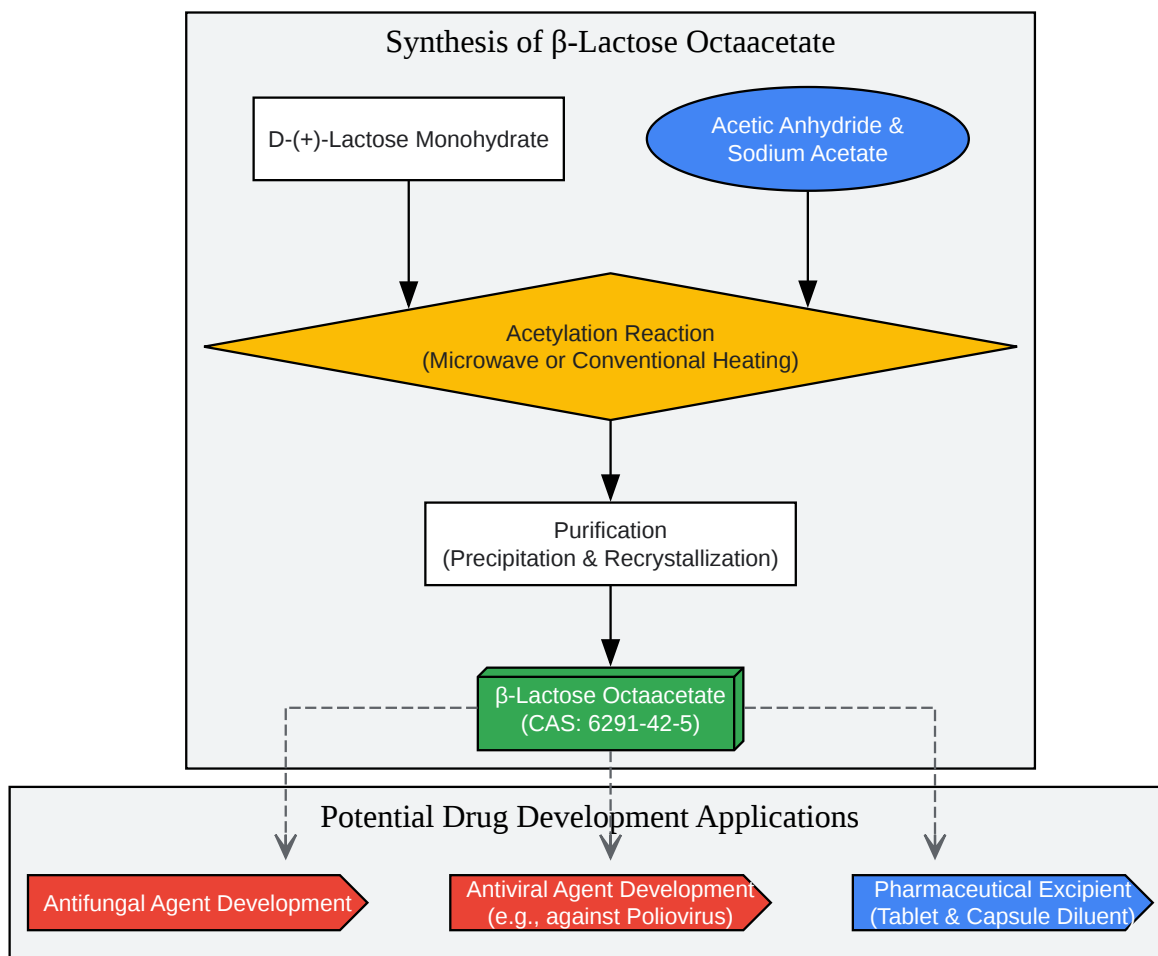
Research has shown that **lactose octaacetate** exhibits notable biological activities:

- **Antifungal Activity:** It has demonstrated mild to moderate antifungal activity against various fungi, including *Aspergillus niger*, *Penicillium* sp., *Rhizopus* sp., and *Fusarium moniliforme*.[\[10\]](#)[\[13\]](#)
- **Antiviral Activity:** The compound has shown activity against Poliovirus 1 (PV-1).[\[10\]](#)[\[13\]](#)
- **Low Cytotoxicity:** **Lactose octaacetate** has been reported to have low cytotoxicity against Madin-Darby bovine kidney (MDBK), human epithelial type 2 (HEp-2), and Madin-Darby canine kidney (MDCK) cells.[\[10\]](#)[\[13\]](#)

These properties suggest its potential as a lead compound for the development of new antimicrobial and antiviral agents.

Visualizations

Conceptual Workflow for Synthesis and Application of β -Lactose Octaacetate



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Caption: Synthesis and application workflow for β -Lactose octaacetate.

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References

- 1. synthose.com [synthose.com]
- 2. 6291-42-5[(2S,3R,4S,5R,6R)-6-(Acetoxymethyl)-5-(((2S,3R,4S,5S,6R)-3,4,5-triacetoxy-6-(acetoxymethyl)tetrahydro-2H-pyran-2-yl)oxy)tetrahydro-2H-pyran-2,3,4-triyl triacetate]BLD Pharm [bldpharm.com]
- 3. β -D-Lactose octaacetate | PPB Analytical Inc. [ppbanalytical.com]
- 4. Lactose Octaacetate 6291-42-5 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 5. bocsci.com [bocsci.com]
- 6. scbt.com [scbt.com]
- 7. Lactose octaacetate | 23973-20-8 | OL02883 | Biosynth [biosynth.com]
- 8. Thermo Scientific Chemicals Lactose octaacetate, 98% | Fisher Scientific [fishersci.ca]
- 9. researchgate.net [researchgate.net]
- 10. biointerfaceresearch.com [biointerfaceresearch.com]
- 11. facultystaff.urmia.ac.ir [facultystaff.urmia.ac.ir]
- 12. Thermo Scientific Chemicals Lactose octaacetate, 98% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 13. medchemexpress.com [medchemexpress.com]
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